

Technical Monograph: 2-(2-Chlorophenoxy)-N-ethylethanamine[1][2][3]

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Compound of Interest

Compound Name: 2-(2-Chlorophenoxy)-N-ethylethanamine

CAS No.: 915921-75-4

Cat. No.: B1532964

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Executive Summary

2-(2-Chlorophenoxy)-N-ethylethanamine (CAS 915921-75-4) is a specialized fine chemical intermediate belonging to the class of phenoxyethylamines.[1][2][3][4][5][6] Structurally, it consists of a 2-chlorophenol moiety linked via an ethyl ether chain to a secondary ethylamine. [1] This scaffold is a critical pharmacophore in drug discovery, often serving as a linker in the synthesis of alpha-adrenergic antagonists, serotonin reuptake inhibitors, and antihistamines.[1] Its secondary amine functionality allows for versatile derivatization, making it a high-value building block for parallel synthesis libraries.[1]

Chemical Identity & Physicochemical Properties

Accurate characterization data is essential for quality control and process optimization.[1] The following parameters define the high-purity standard for this compound.

Table 1: Core Chemical Data

Parameter	Specification
Chemical Name	2-(2-Chlorophenoxy)-N-ethylethanamine
CAS Registry Number	915921-75-4
Molecular Formula	
Molecular Weight	199.68 g/mol
IUPAC Name	N-[2-(2-chlorophenoxy)ethyl]ethanamine
SMILES	<chem>CCNCCOC1=CC=CC=C1Cl</chem>
InChI Key	DMNHCBIQCGIMJS-UHFFFAOYSA-N

Physicochemical Profile[1][2][4][5][7][8][10]

- Physical State: Typically a pale yellow to colorless liquid at room temperature.[1]
- Solubility: Soluble in organic solvents (DCM, Methanol, DMSO); limited solubility in water unless protonated (HCl salt form).[1]
- Acidity (pKa): Estimated at 9.5 – 10.2 (typical for secondary aliphatic amines), rendering it protonated at physiological pH.[1]
- LogP (Predicted): ~2.3 – 2.6, indicating moderate lipophilicity suitable for CNS penetration in derivative forms.[1]

Synthesis & Manufacturing Methodologies

To achieve high purity (>98%) and minimize side reactions (such as bis-alkylation), a stepwise Nucleophilic Substitution protocol is recommended over direct alkylation.[1]

Preferred Route: The "Phenoxy-Halide" Approach

This method avoids the handling of unstable 2-chloro-N-ethylethanamine and allows for strict control over the final amination step.[1]

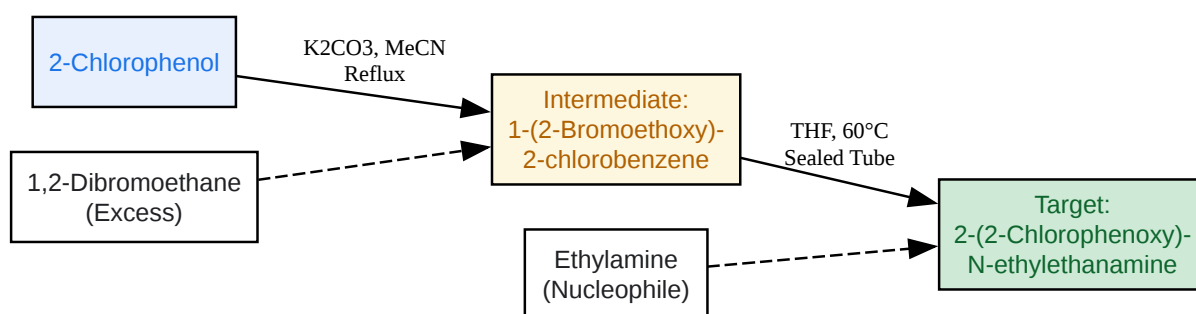
Step 1: Etherification (Williamson Synthesis)[1]

- Reagents: 2-Chlorophenol, 1,2-Dibromoethane (excess),
.[1]
- Solvent: Acetonitrile or DMF (
).[1]
- Mechanism: The phenoxide ion attacks the dibromide.[1] Using excess dibromide prevents the formation of the bis-phenoxy byproduct.[1]
- Intermediate: 1-(2-Bromoethoxy)-2-chlorobenzene.[1]

Step 2: Amination

- Reagents: Intermediate from Step 1, Ethylamine (70% aq. or solution in THF).
- Conditions: Sealed tube or autoclave,
, 4-6 hours.[1]
- Purification: Acid-base extraction removes non-basic impurities.[1]

Diagram 1: Synthesis Workflow



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Caption: Stepwise synthesis via bromo-ether intermediate to prevent polymerization and ensure mono-alkylation.

Analytical Characterization

Validation of the compound's identity requires a multi-modal approach. The following spectral features are diagnostic for CAS 915921-75-4.[\[1\]](#)[\[2\]](#)

Nuclear Magnetic Resonance (NMR)[\[1\]](#)

- NMR (400 MHz,

):

- 6.8 – 7.4 ppm (m, 4H): Characteristic aromatic pattern for 1,2-disubstituted benzene (2-chlorophenoxy moiety).[\[1\]](#)
- 4.15 ppm (t, , 2H):
methylene protons (deshielded by oxygen).[\[1\]](#)
- 3.05 ppm (t, , 2H):
methylene protons.[\[1\]](#)
- 2.75 ppm (q, , 2H):
methylene protons.[\[1\]](#)
- 1.15 ppm (t, , 3H): Terminal methyl group (
).[\[1\]](#)
- ~1.8 ppm (br s, 1H): Amine proton (
, exchangeable with
).[\[1\]](#)

Mass Spectrometry (LC-MS)[\[1\]](#)

- Ionization: ESI+ (Electrospray Ionization).[1]
- Molecular Ion (

): Observed at m/z 200.1.[1]
- Isotope Pattern: A distinct 3:1 ratio for peaks at m/z 200 and 202, confirming the presence of a single Chlorine atom (

/

).[1]

Biological & Pharmacological Context

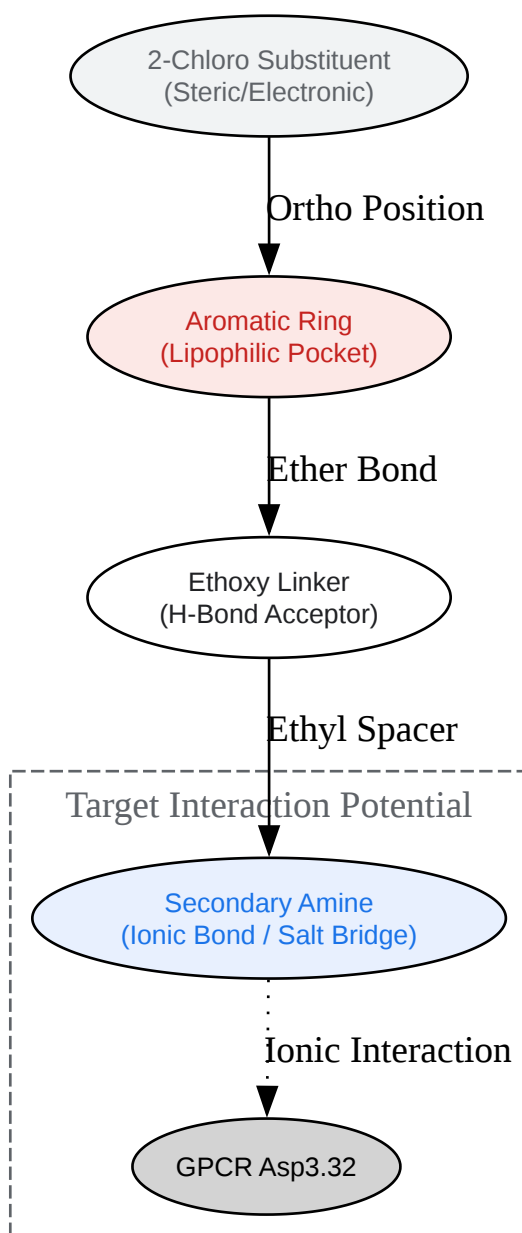
While often used as an intermediate, the 2-(2-chlorophenoxy)ethyl-amine scaffold possesses intrinsic biological activity related to monoamine signaling.[1]

Pharmacophore Mapping

This structure mimics the "aromatic head + linker + basic tail" motif found in many GPCR ligands.[1]

- Aromatic Region: The 2-chlorophenyl ring provides lipophilic interactions and stacking potential within receptor binding pockets (e.g., 5-HT or Adrenergic receptors).[1]
- Linker: The ethyl ether chain provides optimal spacing (~2-3 carbons equivalent) and rotational flexibility.[1]
- Basic Center: The secondary nitrogen is protonated at physiological pH, forming a critical salt bridge with Aspartate residues (e.g., Asp3.[1]32) in aminergic GPCRs.[1]

Diagram 2: Pharmacophore & Structural Logic



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Caption: Structural dissection of the pharmacophore showing key interaction points with biological targets.

Safety & Handling (SDS Summary)

As a secondary amine and alkyl ether, this compound requires standard laboratory safety protocols.

- Hazards (GHS Classification):
 - H315: Causes skin irritation.[1]
 - H319: Causes serious eye irritation.[1]
 - H335: May cause respiratory irritation.[1]
- Handling: Handle under a fume hood. Wear nitrile gloves and chemical safety goggles.[1]
- Storage: Store in a cool, dry place (recommended) under an inert atmosphere (Argon/Nitrogen) to prevent oxidation of the amine or absorption of atmospheric (carbamate formation).[1]

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